

# A Comparative Guide to the Antimicrobial Spectrum of Imidazole Derivatives

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For researchers, scientists, and drug development professionals navigating the landscape of antimicrobial agents, imidazole derivatives represent a cornerstone of antifungal therapy. Their broad spectrum of activity and established clinical use make them a frequent subject of investigation and a benchmark for novel compound development. This guide provides an in-depth comparative analysis of the antimicrobial spectrum of key imidazole derivatives, supported by experimental data and protocols to ensure scientific integrity and practical applicability.

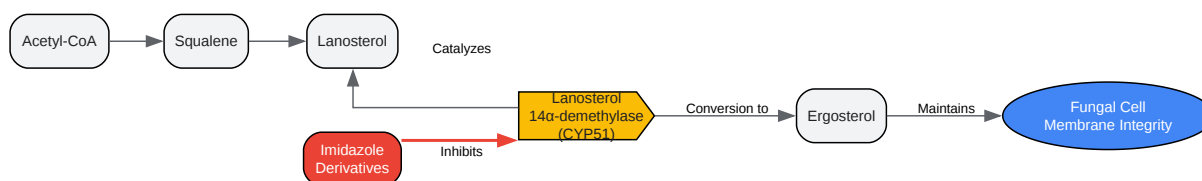
## The Enduring Significance of Imidazoles in Antimicrobial Research

Imidazole derivatives, a class of azole antifungals, have been instrumental in the management of fungal infections for decades.<sup>[1]</sup> Their unique five-membered heterocyclic ring structure is a scaffold for a diverse range of compounds with potent biological activities.<sup>[2]</sup> The enduring relevance of imidazoles stems from their efficacy against a wide array of pathogenic fungi, including yeasts and dermatophytes, and in some cases, activity against certain bacteria.<sup>[3][4]</sup>

This guide will dissect the nuances of their antimicrobial spectrum, providing a comparative framework for established and newer agents in this class.

## Mechanism of Action: Targeting Fungal Cell Integrity

The primary antifungal mechanism of imidazole derivatives is the inhibition of ergosterol biosynthesis, a critical component of the fungal cell membrane.[5] Specifically, these compounds target the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase, which is essential for the conversion of lanosterol to ergosterol.[6] The disruption of ergosterol synthesis leads to the accumulation of toxic sterol precursors and compromises the structural and functional integrity of the fungal cell membrane, ultimately inhibiting fungal growth.[5]



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Caption: Inhibition of the ergosterol biosynthesis pathway by imidazole derivatives.

## Standardized Methodologies for Antimicrobial Spectrum Determination

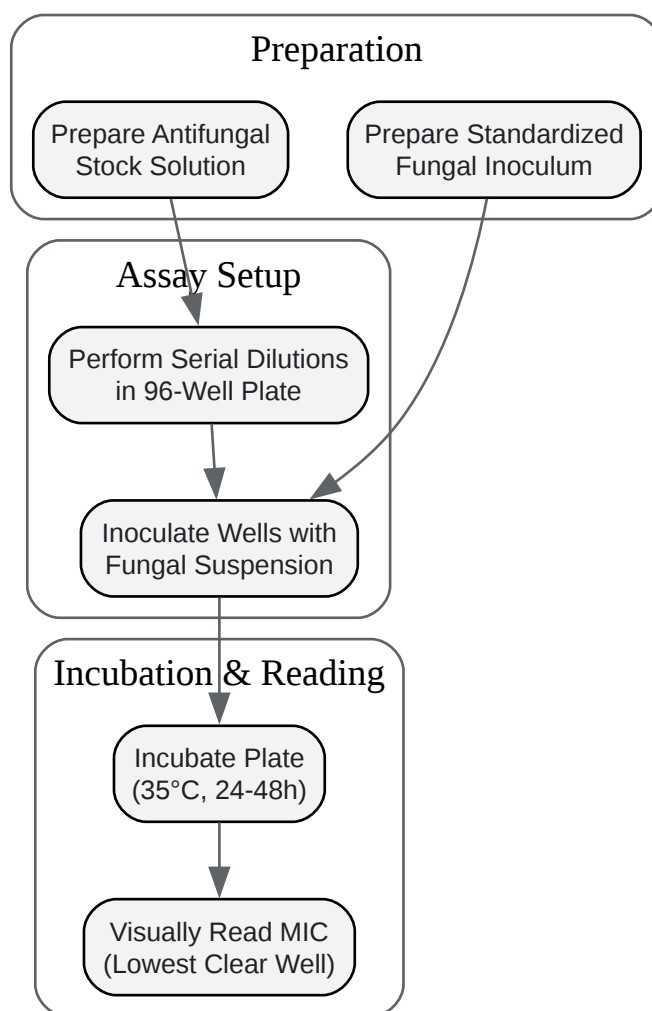
To ensure the comparability and reproducibility of antimicrobial susceptibility data, standardized protocols are paramount. The Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) provide globally recognized guidelines for antifungal susceptibility testing.[7][8][9] The following sections detail the essential experimental workflows.

## Minimum Inhibitory Concentration (MIC) Assay

The MIC is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after a specific incubation period.<sup>[10]</sup> The broth microdilution method is a widely accepted technique for determining MIC values.<sup>[11][12]</sup>

Experimental Protocol: Broth Microdilution MIC Assay for Yeasts (Adapted from CLSI M27)<sup>[11][12][13][14]</sup>

- Preparation of Antifungal Stock Solutions: Dissolve the imidazole derivative in a suitable solvent (e.g., dimethyl sulfoxide) to create a high-concentration stock solution.
- Preparation of Inoculum: From a fresh (18-24 hour) culture plate of the test yeast (e.g., *Candida albicans*), select 3-5 isolated colonies and suspend them in sterile saline or broth. Adjust the turbidity of the suspension to match a 0.5 McFarland standard. This corresponds to approximately  $1-5 \times 10^6$  colony-forming units (CFU)/mL.
- Microdilution Plate Setup:
  - Dispense 50  $\mu$ L of sterile broth (e.g., RPMI-1640) into each well of a 96-well microtiter plate.
  - Add 50  $\mu$ L of the 2x final concentration of the antifungal agent to the first well of each test row.
  - Perform a two-fold serial dilution by transferring 50  $\mu$ L from the first well to the second, mixing, and continuing this process across the plate. Discard 50  $\mu$ L from the last well containing the antifungal agent.
- Inoculation: Inoculate each well (except for a sterility control) with 50  $\mu$ L of the standardized yeast inoculum. This will result in a final inoculum concentration of approximately  $0.5-2.5 \times 10^3$  CFU/mL.
- Incubation: Seal the plates to prevent evaporation and incubate at  $35 \pm 2^\circ\text{C}$  for 24-48 hours.
- Reading and Interpreting Results: After incubation, examine the wells for visible turbidity. The MIC is the lowest concentration of the imidazole derivative in a well that remains clear (i.e., no visible growth).



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Caption: Workflow for the broth microdilution MIC assay.

## Minimum Fungicidal Concentration (MFC) Assay

The MFC is the lowest concentration of an antimicrobial agent that results in a 99.9% reduction in the initial microbial population.<sup>[10]</sup> This assay is a secondary test performed after the MIC has been determined.<sup>[15]</sup>

Experimental Protocol: MFC Determination<sup>[15][16][17]</sup>

- **Perform MIC Assay:** Following the completion of the broth microdilution MIC assay, identify the wells corresponding to the MIC and higher concentrations that show no visible growth.

- Subculturing: Agitate the contents of these wells and subculture a defined volume (e.g., 20  $\mu$ L) from each well onto an agar medium that does not contain the antifungal agent (e.g., Sabouraud Dextrose Agar).
- Incubation: Incubate the agar plates at an appropriate temperature and duration to allow for the growth of any viable fungal cells.
- Reading and Interpreting Results: After incubation, count the number of colonies on each plate. The MFC is the lowest concentration of the imidazole derivative that results in no growth or a significant reduction in the number of colonies (typically  $\geq 99.9\%$  killing) compared to the initial inoculum.

## Comparative Antimicrobial Spectrum of Imidazole Derivatives

The following tables summarize the in vitro activity of several key imidazole derivatives against a range of clinically relevant fungi and bacteria. MIC values are presented to facilitate a direct comparison of their potency and spectrum.

Table 1: Antifungal Activity of Imidazole Derivatives against Candida Species (MIC in  $\mu$ g/mL)

| Imidazole Derivative | Candida albicans | Candida glabrata | Candida parapsilosis | Candida tropicalis |
|----------------------|------------------|------------------|----------------------|--------------------|
| Clotrimazole         | 0.12 - >128      | 0.25 - >128      | 0.03 - 4             | 0.12 - >128        |
| Miconazole           | 0.03 - >64       | 0.12 - 32        | 0.03 - 2             | 0.06 - >64         |
| Ketoconazole         | 0.03 - >128      | 0.06 - 64        | 0.03 - 8             | 0.06 - >128        |
| Luliconazole         | 0.001 - 0.016    | 0.002 - 0.03     | 0.001 - 0.008        | 0.002 - 0.03       |
| Laniconazole         | 0.008 - 0.06     | 0.016 - 0.125    | 0.004 - 0.03         | 0.016 - 0.125      |

Note: MIC ranges are compiled from various literature sources and can vary based on the specific strains and testing methodologies used.[\[18\]](#)[\[19\]](#)

Table 2: Antifungal Activity of Imidazole Derivatives against Dermatophytes (MIC in  $\mu$ g/mL)

| Imidazole Derivative | Trichophyton rubrum | Trichophyton mentagrophytes | Microsporum canis |
|----------------------|---------------------|-----------------------------|-------------------|
| Clotrimazole         | 0.03 - 1            | 0.03 - 1                    | 0.06 - 2          |
| Miconazole           | 0.125 - 4           | 0.06 - 2                    | 0.125 - 4         |
| Ketoconazole         | 0.03 - 2            | 0.015 - 1                   | 0.03 - 2          |
| Luliconazole         | ≤0.0005 - 0.004     | ≤0.0005 - 0.004             | ≤0.0005 - 0.004   |
| Lanoconazole         | 0.002 - 0.03        | 0.002 - 0.03                | 0.002 - 0.03      |

Note: Data compiled from multiple studies. Newer imidazoles like luliconazole show potent activity against dermatophytes.[\[18\]](#)[\[20\]](#)[\[21\]](#)

Table 3: Antibacterial Activity of Selected Imidazole Derivatives (MIC in µg/mL)

| Imidazole Derivative              | Staphylococcus aureus | Escherichia coli |
|-----------------------------------|-----------------------|------------------|
| Clotrimazole                      | 1 - 8                 | >128             |
| Miconazole                        | 2 - 16                | >128             |
| Ketoconazole                      | 8 - 64                | >128             |
| Novel Derivatives (General Range) | 8 - >1250             | 2500 - >5000     |

Note: Imidazole derivatives generally exhibit limited activity against Gram-negative bacteria. Some activity against Gram-positive bacteria has been reported.[\[4\]](#)[\[22\]](#)[\[23\]](#) Newer, synthetically modified imidazoles are being explored for broader antibacterial applications.[\[22\]](#)

## Structure-Activity Relationship (SAR) and the Advent of Newer Imidazoles

The antimicrobial potency and spectrum of imidazole derivatives are intricately linked to their chemical structure.[\[24\]](#)[\[25\]](#)[\[26\]](#) Modifications to the imidazole core and its side chains can significantly impact their biological activity. For instance, the lipophilicity of the molecule plays a

crucial role in its ability to penetrate the fungal cell membrane and interact with the target enzyme.[5]

The development of newer-generation imidazoles, such as luliconazole and lanconazole, exemplifies the successful application of SAR principles. These agents possess unique structural features that contribute to their enhanced antifungal potency, particularly against dermatophytes and even azole-resistant strains of *Aspergillus fumigatus*. [18][27][28][29][30] Their high affinity for the target enzyme and slower dissociation kinetics result in sustained antifungal effects.

## The Challenge of Antimicrobial Resistance

The emergence of resistance to azole antifungals is a significant clinical concern.[5][31][32] Several mechanisms contribute to the development of resistance in fungi:

- **Alterations in the Drug Target:** Mutations in the ERG11 gene, which encodes for lanosterol 14 $\alpha$ -demethylase, can reduce the binding affinity of imidazole derivatives to the enzyme.[33]
- **Overexpression of the Drug Target:** Increased production of lanosterol 14 $\alpha$ -demethylase can titrate out the inhibitory effect of the drug.[33]
- **Efflux Pumps:** Fungal cells can actively transport imidazole derivatives out of the cell through the action of ATP-binding cassette (ABC) and major facilitator superfamily (MFS) transporters, thereby reducing the intracellular drug concentration.[32]
- **Alterations in the Ergosterol Biosynthesis Pathway:** Fungi may develop bypass pathways that compensate for the inhibition of lanosterol 14 $\alpha$ -demethylase.[5]

Understanding these resistance mechanisms is critical for the development of novel imidazole derivatives that can circumvent these challenges and for the implementation of effective antimicrobial stewardship programs.

## Conclusion and Future Perspectives

Imidazole derivatives remain a vital class of antimicrobial agents, with a well-established role in the management of fungal infections. This guide has provided a comparative overview of their antimicrobial spectrum, highlighting the potent activity of both established and newer agents.

The provided experimental protocols, grounded in internationally recognized standards, offer a framework for the rigorous evaluation of these compounds.

Future research in this field will likely focus on the design of novel imidazole derivatives with an expanded spectrum of activity, improved pharmacokinetic profiles, and the ability to overcome existing resistance mechanisms. The exploration of combination therapies, where imidazoles are used in conjunction with other antimicrobial agents, also holds promise for enhancing therapeutic efficacy and combating drug resistance. As our understanding of the intricate interplay between imidazole derivatives and microbial pathogens deepens, so too will our ability to harness the full therapeutic potential of this remarkable class of compounds.

## References

- Vanden Bossche, H., Marichal, P., & Odds, F. C. (1994). Mechanisms of resistance to azole antifungals. *Trends in Microbiology*, 2(10), 393-400. [\[Link\]](#)
- CLSI. Method for Antifungal Disk Diffusion Susceptibility Testing of Yeasts; Approved Guideline—Second Edition. CLSI document M44-A2. Wayne, PA: Clinical and Laboratory Standards Institute; 2009. [\[Link\]](#)
- Ghannoum, M. A., & Rice, L. B. (1999). Antifungal agents: mode of action, mechanisms of resistance, and correlation of these mechanisms with bacterial resistance. *Clinical Microbiology Reviews*, 12(4), 501-517. [\[Link\]](#)
- Perlin, D. S., Rautemaa-Richardson, R., & Alastruey-Izquierdo, A. (2017). The global problem of antifungal resistance: prevalence, mechanisms, and management. *The Lancet Infectious Diseases*, 17(12), e383-e392. [\[Link\]](#)
- Prasad, R., & Goffeau, A. (2012). Yeast ATP-binding cassette transporters conferring multidrug resistance. *Annual Review of Microbiology*, 66, 39-63. [\[Link\]](#)
- Sangal, V., et al. (2025). Understanding the mechanisms of resistance to azole antifungals in *Candida* species. *JAC-Antimicrobial Resistance*, 7(3), dlaf106. [\[Link\]](#)
- CLSI. Performance Standards for Antifungal Susceptibility Testing of Yeasts, 2nd Edition, M60Ed2E. CLSI supplement M60. Wayne, PA: Clinical and Laboratory Standards Institute; 2020. [\[Link\]](#)

- CLSI. Performance Standards for Antifungal Susceptibility Testing of Yeasts; A CLSI Supplement. CLSI document M27M44S. Wayne, PA: Clinical and Laboratory Standards Institute; 2022. [[Link](#)]
- Patankar, M., Ahluwalia, A., & Bhargava, A. (2015). Comparison of the Minimum Fungicidal Concentration of Clotrimazole, Ketoconazole, Miconazole and Terbinafine Against Clinical Isolates of Dermatophytes. Journal of Clinical and Diagnostic Research, 9(11), WC01-WC04. [[Link](#)]
- CLSI. Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts; Approved Standard—Third Edition. CLSI document M27-A3. Wayne, PA: Clinical and Laboratory Standards Institute; 2008. [[Link](#)]
- Al-Hourani, B. J., et al. (2024). Synthesis and Biological Evaluation of Novel Imidazole Derivatives as Antimicrobial Agents. Biomolecules, 14(9), 1198. [[Link](#)]
- EUCAST. Antifungal susceptibility testing (AFST). [[Link](#)]
- Arendrup, M. C., et al. (2012). EUCAST definitive document E.Def 7.2: method for the determination of broth dilution minimum inhibitory concentrations of antifungal agents for yeasts. Clinical Microbiology and Infection, 18(7), E246-E247. [[Link](#)]
- Ghafourian, S., et al. (2025). A Review of Synthesis, Structure Activity Relationship and Therapeutic Applications of Imidazole and Its Derivatives. Journal of Pharma Insights and Research, 3(1), 121-129. [[Link](#)]
- Ionescu, M. A., et al. (2020). Increased Absorption and Inhibitory Activity against Candida spp. of Imidazole Derivatives in Synergistic Association with a Surface Active Agent. Molecules, 25(11), 2581. [[Link](#)]
- Espinel-Ingroff, A., et al. (2002). Optimal Testing Conditions for Determining MICs and Minimum Fungicidal Concentrations of New and Established Antifungal Agents for Uncommon Molds: NCCLS Collaborative Study. Journal of Clinical Microbiology, 40(10), 3776-3781. [[Link](#)]
- Sharma, D., et al. (2025). A Review of Synthesis, Structure Activity Relationship and Therapeutic Applications of Imidazole and Its Derivatives: Review Article. Journal of Pharma

Insights and Research, 3(1). [\[Link\]](#)

- Espinel-Ingroff, A., et al. (2001). Testing Conditions for Determination of Minimum Fungicidal Concentrations of New and Established Antifungal Agents for *Aspergillus* spp.: NCCLS Collaborative Study. *Journal of Clinical Microbiology*, 39(3), 956-961. [\[Link\]](#)
- Fakhim, H., et al. (2016). In vitro activity of new azoles luliconazole and lanconazole compared with ten other antifungal drugs against clinical dermatophyte isolates. *Mycoses*, 59(10), 648-654. [\[Link\]](#)
- Arendrup, M. C., et al. (2010). EUCAST breakpoints for antifungals. *Drugs*, 70(11), 1335-1345. [\[Link\]](#)
- Mikiciuk-Olasik, E., et al. (2005). Quantitative structure-activity relationships study of a series of imidazole derivatives as potential new antifungal drugs. *Journal of Medicinal Chemistry*, 48(14), 4497-4504. [\[Link\]](#)
- Pfaller, M. A., et al. (2021). In Vitro Susceptibility Tests in the Context of Antifungal Resistance: Beyond Minimum Inhibitory Concentration in *Candida* spp. *Journal of Fungi*, 7(11), 932. [\[Link\]](#)
- Rodriguez-Tudela, J. L., et al. (2003). EUCAST Technical Note on the method for the determination of broth dilution minimum inhibitory concentrations of antifungal agents for conidia-forming moulds. *Clinical Microbiology and Infection*, 9(10), 1070-1072. [\[Link\]](#)
- Wiederhold, N. P., et al. (2016). Potent Activities of Novel Imidazoles Lanconazole and Luliconazole against a Collection of Azole-Resistant and -Susceptible *Aspergillus fumigatus* Strains. *Antimicrobial Agents and Chemotherapy*, 60(12), 7564-7566. [\[Link\]](#)
- U.S. Food and Drug Administration. (2022). Antifungal Susceptibility Test Interpretive Criteria. [\[Link\]](#)
- ResearchGate. (2023). The minimum inhibitory concentration (MIC) of imidazole derivatives... [\[Link\]](#)
- ResearchGate. (2016). In vitro activity of new azoles luliconazole and lanconazole compared with ten other antifungal drugs against clinical dermatophyte isolates: Table 1.

[\[Link\]](#)

- de-Souza-Silva, C. M., et al. (2018). Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds. Journal of Visualized Experiments, (132), 57127. [\[Link\]](#)
- Arendrup, M. C. (2010). EUCAST breakpoints for antifungals. Drug News & Perspectives, 23(4), 237-244. [\[Link\]](#)
- Ryder, N. S. (1999). Comparison of In Vitro Activities of 17 Antifungal Drugs against a Panel of 20 Dermatophytes by Using a Microdilution Assay. Journal of Clinical Microbiology, 37(11), 3731-3733. [\[Link\]](#)
- Taj-Aldeen, S. J., et al. (2018). Potent Activities of Luliconazole, Lanconazole, and Eight Comparators against Molecularly Characterized Fusarium Species. Antimicrobial Agents and Chemotherapy, 62(2), e01882-17. [\[Link\]](#)
- JoVE. (2017). Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds. [\[Link\]](#)
- Al-Bayati, F. A., & Al-Amiery, A. A. (2016). Synthesis of new imidazole-based ionic liquids with antifungal activity against Candida albicans. BMC Chemistry, 10(1), 1-8. [\[Link\]](#)
- Fachin, A. L., et al. (2006). Evaluation of Broth Microdilution Antifungal Susceptibility Testing Conditions for Trichophyton rubrum. Journal of Clinical Microbiology, 44(3), 969-972. [\[Link\]](#)
- JoVE. (2022). Broth Microdilution Screening Method: Detect New Antifungal Compounds I Protocol Preview. YouTube. [\[Link\]](#)
- Fakhim, H., et al. (2016). In vitro activity of new azoles luliconazole and lanconazole compared with ten other antifungal drugs against clinical dermatophyte isolates. Mycoses, 59(10), 648-654. [\[Link\]](#)
- Espinel-Ingroff, A., et al. (2001). Testing Conditions for Determination of Minimum Fungicidal Concentrations of New and Established Antifungal Agents for Aspergillus spp.: NCCLS Collaborative Study. Journal of Clinical Microbiology, 39(3), 956-961. [\[Link\]](#)

- Pacific BioLabs. (n.d.). Minimum Inhibitory Concentration (MIC), Minimum Bactericidal Concentration (MBC), and Minimum Fungicidal Concentration (MFC) Testing. [\[Link\]](#)
- Semantic Scholar. (2020). Imidazole Derivatives and their Antibacterial Activity - a Mini-Review. [\[Link\]](#)
- ResearchGate. (2014). Imidazoles as Promising Scaffolds for Antibacterial Activity: A Review. [\[Link\]](#)
- Shadomy, S., & Dixon, D. M. (1979). Comparison of the in vitro antifungal activities of miconazole and a new imidazole, R41,400. *Antimicrobial Agents and Chemotherapy*, 16(4), 493-498. [\[Link\]](#)
- Bungau, S. G., et al. (2020). Imidazole Derivatives and their Antibacterial Activity - A Mini-Review. *Current Medicinal Chemistry*, 28(28), 5764-5787. [\[Link\]](#)
- Journal of Pharma Insights and Research. (2025). View of A Review of Synthesis, Structure Activity Relationship and Therapeutic Applications of Imidazole and Its Derivatives. [\[Link\]](#)
- Patankar, M., et al. (2015). Comparison of The Minimum Fungicidal Concentration of Clotrimazole, Ketoconazole, Miconazole and Terbinafine Against Clinical Isolates of Dermatophytes. *Scribd*. [\[Link\]](#)
- Kumar, A., et al. (2022). Imidazole: A contemplative study on synthesis, structure activity relationship and medicinal consequence. *Journal of Drug Delivery and Therapeutics*, 12(5-S), 209-220. [\[Link\]](#)
- Borgers, M., et al. (1983). A comparison of the effects of several antifungal imidazole derivatives and polyenes on *Candida albicans*: an ultrastructural study by scanning electron microscopy. *Mykosen*, 26(1), 20-31. [\[Link\]](#)
- Singh, S., et al. (2019). Determination of antifungal minimum inhibitory concentration and its clinical correlation among treatment failure cases of dermatophytosis. *Indian Journal of Dermatology, Venereology, and Leprology*, 85(5), 487-493. [\[Link\]](#)
- Wójcik, E., et al. (2023). Dermatophyte-Selective Imidazole-Thiosemicarbazides: Potent In Vitro Activity Against *Trichophyton* and *Microsporum* with No Anti-*Candida* Effect.

International Journal of Molecular Sciences, 24(11), 9437. [[Link](#)]

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## Sources

- 1. Synthesis of new imidazole-based ionic liquids with antifungal activity against *Candida albicans* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. chemijournal.com [[chemijournal.com](https://chemijournal.com)]
- 3. Imidazole Derivatives and their Antibacterial Activity - a Mini-Review. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 4. Imidazole Derivatives and their Antibacterial Activity - A Mini-Review - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Mechanisms of resistance to azole antifungals - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. researchgate.net [[researchgate.net](https://www.researchgate.net)]
- 7. M44 | Method for Antifungal Disk Diffusion Susceptibility Testing of Yeasts [[clsi.org](https://www.clsi.org)]
- 8. EUCAST: Fungi (AFST) [[eucast.org](https://www.eucast.org)]
- 9. Portico [[access.portico.org](https://access.portico.org)]
- 10. pacificbiolabs.com [[pacificbiolabs.com](https://pacificbiolabs.com)]
- 11. M27 | Reference Method for Broth Dilution Antifungal Susceptibility Testing of Yeasts [[clsi.org](https://www.clsi.org)]
- 12. Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 13. Video: Broth Microdilution In Vitro Screening: An Easy and Fast Method to Detect New Antifungal Compounds [[jove.com](https://www.jove.com)]
- 14. m.youtube.com [[m.youtube.com](https://m.youtube.com)]
- 15. mdpi.com [[mdpi.com](https://www.mdpi.com)]
- 16. Optimal Testing Conditions for Determining MICs and Minimum Fungicidal Concentrations of New and Established Antifungal Agents for Uncommon Molds: NCCLS

Collaborative Study - PMC [pmc.ncbi.nlm.nih.gov]

- 17. journals.asm.org [journals.asm.org]
- 18. In vitro activity of new azoles luliconazole and lanconazole compared with ten other antifungal drugs against clinical dermatophyte isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Comparison of the in vitro antifungal activities of miconazole and a new imidazole, R41,400 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. pesquisa.bvsalud.org [pesquisa.bvsalud.org]
- 21. Comparison of In Vitro Activities of 17 Antifungal Drugs against a Panel of 20 Dermatophytes by Using a Microdilution Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. jopir.in [jopir.in]
- 26. Quantitative structure-activity relationships study of a series of imidazole derivatives as potential new antifungal drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. scispace.com [scispace.com]
- 28. Potent Activities of Novel Imidazoles Lanconazole and Luliconazole against a Collection of Azole-Resistant and -Susceptible *Aspergillus fumigatus* Strains - PMC [pmc.ncbi.nlm.nih.gov]
- 29. researchgate.net [researchgate.net]
- 30. Potent Activities of Luliconazole, Lanconazole, and Eight Comparators against Molecularly Characterized *Fusarium* Species - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Understanding the mechanisms of resistance to azole antifungals in *Candida* species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. Understanding the mechanisms of resistance to azole antifungals in *Candida* species - PMC [pmc.ncbi.nlm.nih.gov]
- 33. academic.oup.com [academic.oup.com]
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